

Essential Safety and Operational Guide for Handling N-Boc-4-piperidineethanol

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Compound of Interest

Compound Name: *N-Boc-4-piperidineethanol*

Cat. No.: *B155403*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety, operational, and disposal information for handling **N-Boc-4-piperidineethanol** (CAS RN: 89151-44-0). The following procedures are based on best practices and data from safety data sheets (SDS) of structurally similar compounds, as a specific SDS for **N-Boc-4-piperidineethanol** was not available. Therefore, this guidance should be used in conjunction with a thorough risk assessment conducted by qualified personnel.

Immediate Safety and Handling Precautions

Safe handling of **N-Boc-4-piperidineethanol** requires strict adherence to laboratory safety protocols to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **N-Boc-4-piperidineethanol**[\[1\]](#)[\[2\]](#):

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and absorption.
Skin and Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required under normal use with adequate ventilation. A NIOSH-approved N95 dust mask may be used if handling generates dust or aerosols ^[2] .	Minimizes inhalation of airborne particles.

Engineering Controls

Control Measure	Description
Ventilation	Work in a well-ventilated area, preferably in a chemical fume hood.
Eyewash and Safety Shower	Ensure easy access to a functioning eyewash station and safety shower.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Read and understand this safety guide and any available safety information.
- Ensure the work area is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Confirm that the chemical fume hood is functioning correctly.

2. Handling:

- Don the appropriate PPE before handling the chemical.

- Carefully open the container to avoid splashing or generating dust.
- Weigh or measure the required amount of **N-Boc-4-piperidineethanol** within the fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Keep the container tightly closed when not in use.

3. Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.

4. Spills:

- In case of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly.
- For large spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **N-Boc-4-piperidineethanol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification:

- **N-Boc-4-piperidineethanol** waste should be considered chemical waste.
- Any materials contaminated with this chemical (e.g., gloves, absorbent materials) should also be treated as chemical waste.

2. Waste Segregation and Collection:

- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with other incompatible waste streams.

3. Disposal Route:

- Dispose of chemical waste through a licensed professional waste disposal service.
- Follow all federal, state, and local environmental regulations.
- Do not dispose of down the drain.

First Aid Measures

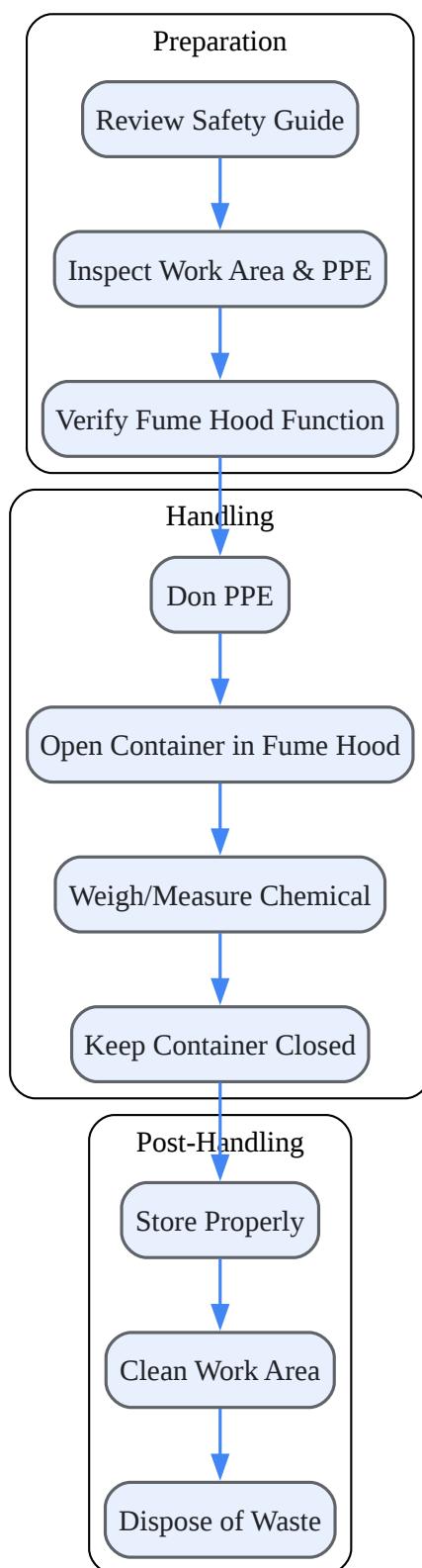
In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Physical and Chemical Properties

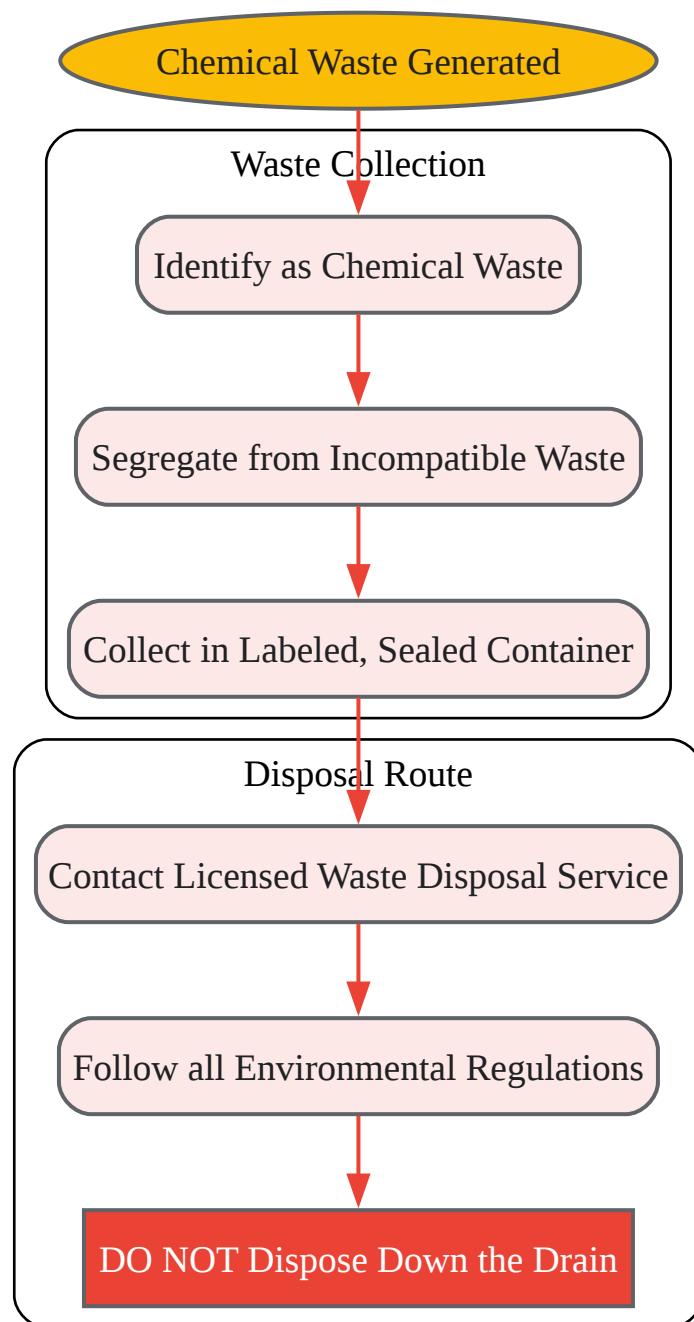
Property	Value
Molecular Formula	<chem>C12H23NO3</chem> [1]
Molecular Weight	229.32 g/mol [1]
Boiling Point	120-150 °C at 0.5 mmHg [1]
Density	1.043 g/mL at 25 °C [1]

Visual Guides



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Caption: Workflow for handling **N-Boc-4-piperidinethanol**.

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Caption: Disposal plan for **N-Boc-4-piperidinethanol** waste.

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References

- 1. N-Boc-4-piperidineethanol 97 89151-44-0 [sigmaaldrich.com]
- 2. N-Boc-4-ピペリジンエタノール 97% | Sigma-Aldrich [sigmaaldrich.com]
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